

Application Notes and Protocols for Ala-Phe-Lys-AMC Stock Solution Preparation

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Compound of Interest

Compound Name: *Ala-Phe-Lys-AMC*

Cat. No.: *B568614*

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Introduction

Ala-Phe-Lys-7-amido-4-methylcoumarin (**Ala-Phe-Lys-AMC**) is a highly sensitive fluorogenic substrate used for the detection and quantification of protease activity. Specifically, it is recognized and cleaved by enzymes such as plasmin and the lysine-specific gingipain K, releasing the fluorescent group 7-amino-4-methylcoumarin (AMC).^[1] The resulting fluorescence can be measured to determine enzyme kinetics, screen for inhibitors, and assess the role of these proteases in various physiological and pathological processes. Proper preparation of a stable, high-concentration stock solution is critical for obtaining accurate and reproducible results in downstream applications.

This document provides a detailed protocol for the preparation, storage, and handling of an **Ala-Phe-Lys-AMC** stock solution. It also includes an overview of the key signaling pathways in which the target enzymes, plasmin and gingipain K, are involved.

Quantitative Data Summary

For ease of use and accurate dilutions, the following tables summarize the key quantitative data for **Ala-Phe-Lys-AMC**.

Table 1: Physical and Chemical Properties of **Ala-Phe-Lys-AMC** Trifluoroacetate Salt

Property	Value
Molecular Formula	C ₂₈ H ₃₅ N ₅ O ₅ ·C ₂ HF ₃ O ₂
Molecular Weight	635.63 g/mol
CAS Number	120928-02-1
Appearance	White to off-white solid
Excitation Wavelength	360-380 nm
Emission Wavelength	440-460 nm

Table 2: Recommended Stock Solution Parameters

Parameter	Recommended Value
Solvent	Dimethyl sulfoxide (DMSO)
Stock Concentration	10 mM
Storage Temperature	-20°C or -80°C
Storage Conditions	Protect from light and moisture

Experimental Protocol: Preparation of 10 mM Ala-Phe-Lys-AMC Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **Ala-Phe-Lys-AMC**.

Materials:

- **Ala-Phe-Lys-AMC** trifluoroacetate salt
- Anhydrous Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer

- Calibrated micropipettes

Procedure:

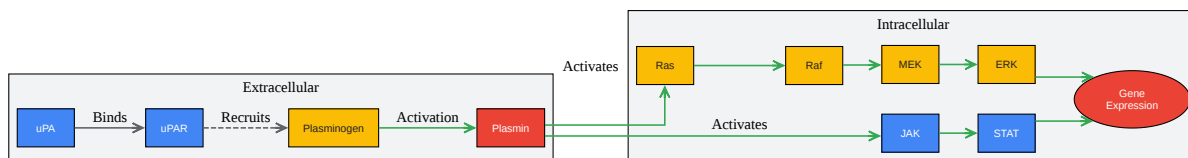
- Aliquoting the Substrate: Before opening, bring the vial of **Ala-Phe-Lys-AMC** to room temperature to prevent condensation. Weigh out the desired amount of the substrate in a microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.36 mg of **Ala-Phe-Lys-AMC**.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the substrate. For a 10 mM solution, if you weighed 6.36 mg, add 1 mL of DMSO.
- Vortexing: Vortex the tube thoroughly for 1-2 minutes until the substrate is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- Aliquoting for Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in light-protective microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to six months). Always protect the solution from light.

Signaling Pathways

Ala-Phe-Lys-AMC is a valuable tool for studying the activity of proteases involved in critical signaling pathways. Below are diagrams illustrating the pathways for plasmin and gingipain K.

Plasmin Signaling Pathway

The urokinase plasminogen activator (uPA) system is a key regulator of extracellular matrix degradation, cell migration, and invasion. uPA converts plasminogen to the active serine protease plasmin, which in turn can activate various signaling cascades, including the JAK/STAT and MAPK/ERK pathways.^[2]

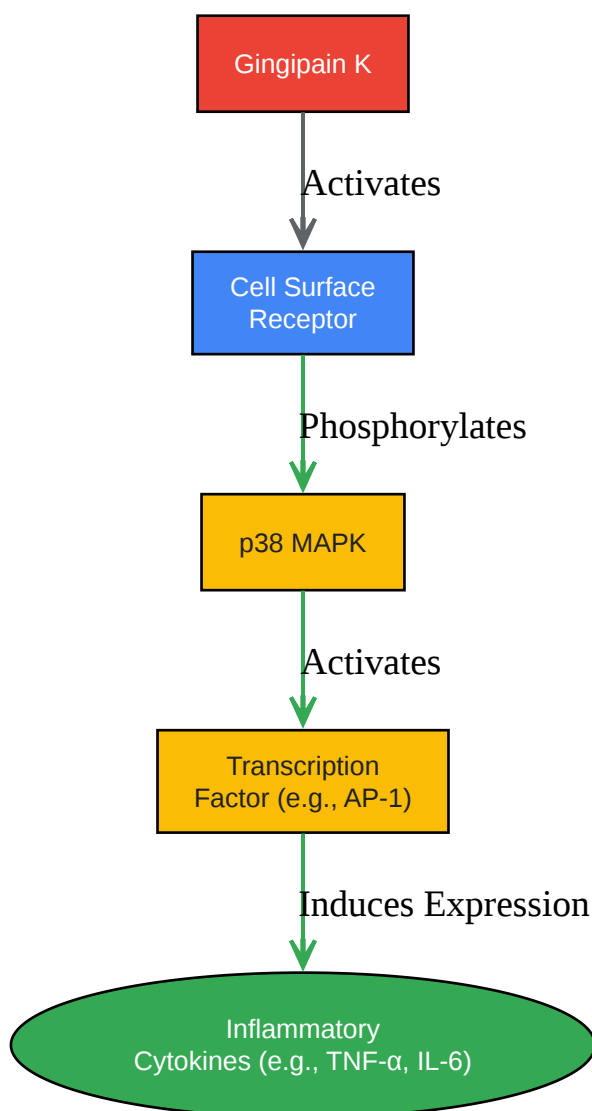


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Caption: Plasmin activation and downstream signaling pathways.

Gingipain K Signaling Pathway

Lysine-specific gingipain K (Kgp) is a major virulence factor of the bacterium *Porphyromonas gingivalis*. It plays a crucial role in the host inflammatory response by activating the p38 mitogen-activated protein kinase (MAPK) signaling pathway.[3]

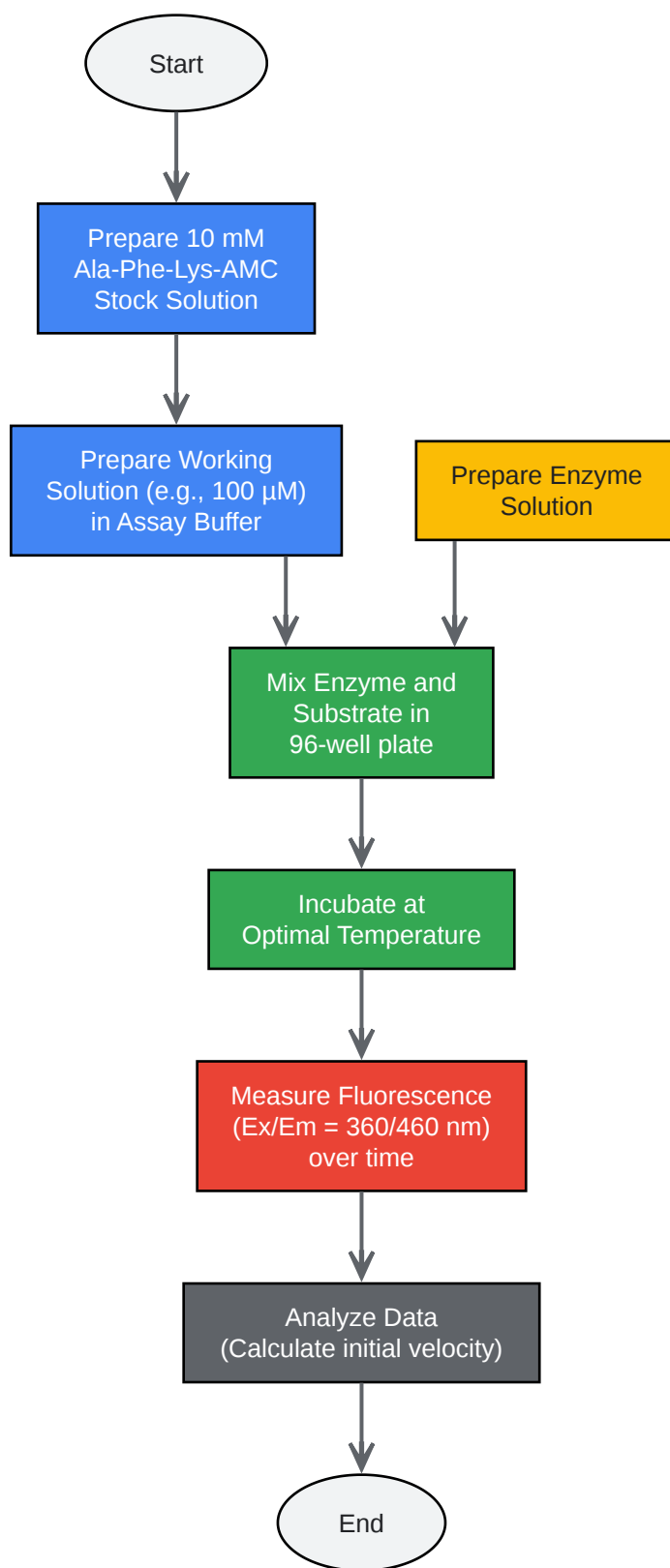


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Caption: Gingipain K-mediated activation of the p38 MAPK pathway.

Experimental Workflow

The following diagram outlines the general workflow for using the **Ala-Phe-Lys-AMC** stock solution in a typical enzyme activity assay.



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Caption: General workflow for an enzyme activity assay.

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